

(-)-Conduritol B Stereoisomers & Biological Activity: A Technical Guide

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Compound of Interest

Compound Name: (-)-Conduritol B

CAS No.: 80338-90-5

Cat. No.: B1250140

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Executive Summary

Conduritol B (cyclohex-5-ene-1,3,4-triol derivatives) represents a class of cyclic polyols acting as glycosidase inhibitor precursors.[1] While the alkene "Conduritol B" possesses inherent chirality, its most significant biological application lies in its epoxide derivative, Conduritol B Epoxide (CBE). CBE is a potent, irreversible, mechanism-based inhibitor of acid

-glucosidase (GBA1) and is the gold standard for inducing chemical models of Gaucher disease.

This guide dissects the stereochemical nuances between (+)- and (-)-**Conduritol B**, their conversion to the active epoxide, and the specific protocols required to assay their biological activity.

Stereochemical Foundation

Structural Architecture

Conduritol B describes the (1,2,4/3)-cyclohex-5-ene-1,2,3,4-tetrol configuration. Unlike Conduritol A and D, which are meso compounds, Conduritol B is chiral and exists as a pair of

enantiomers.

- **(-)-Conduritol B**: The levorotatory enantiomer.
- **(+)-Conduritol B**: The dextrorotatory enantiomer.
- **Conduritol B Epoxide (CBE)**: The 1,2-anhydro derivative. The biological activity is highly stereospecific; however, commercial CBE is often supplied as a racemic mixture (\pm), relying on the enzyme's active site to select the eutomer (active enantiomer).

The Active Pharmacophore

The biological potency stems from the epoxide's ability to mimic the oxocarbenium ion transition state of glucosides.

- **Target**: GBA1 (Lysosomal α -glucocerebrosidase).
- **Mechanism**: The epoxide oxygen interacts with the catalytic acid/base (Glu235 in human GBA), while the catalytic nucleophile (Glu340) attacks the epoxide ring, forming a stable covalent ester bond. This irreversibly inactivates the enzyme.^{[2][3][4]}

Biological Activity & Selectivity Profile

The stereoisomers of Conduritol B Epoxide exhibit distinct selectivity profiles. While CBE is often termed "specific" for GBA1, high concentrations or specific stereoisomers can cross-react.

Quantitative Inhibition Data



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Off-Target Pharmacology

Researchers must control for GBA2 inhibition. While GBA1 is inhibited at low

M concentrations, GBA2 requires significantly higher concentrations.

- Protocol Tip: To selectively measure GBA1 activity in a crude lysate containing both GBA1 and GBA2, pre-incubate with Conduritol B Epoxide (inhibits GBA1) versus Miglustat (NB-DNJ) (inhibits GBA2).

Synthesis & Enzymatic Resolution

Accessing enantiopure (-)-**Conduritol B** is critical for synthesizing single-enantiomer probes. The most robust method utilizes enzymatic resolution (kinetic resolution) of racemic precursors.

Synthesis Workflow (Graphviz)



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Caption: Kinetic resolution pathway for isolating **(-)-Conduritol B** precursors for active epoxide synthesis.

Protocol: Enzymatic Resolution of Conduritol B Acetates

Objective: Isolate **(-)-Conduritol B** from a racemic mixture.

- Substrate Preparation: Acetylate racemic Conduritol B (pyridine/Ac₂O) to obtain tetra-O-acetyl-conduritol B.
- Enzymatic Hydrolysis:
 - Suspend the racemate in phosphate buffer (pH 7.0) with organic co-solvent (e.g., 10% acetone).
 - Add Lipase from *Candida antarctica* (Novozym 435).
 - Incubate at 30°C with orbital shaking.
- Monitoring: Monitor reaction progress via chiral HPLC or specific rotation. The lipase selectively hydrolyzes the ester of the (-)-enantiomer (or (+)- depending on specific lipase strain, verify with standard).

- Separation: Stop reaction at 50% conversion. Extract the mixture. The hydrolyzed alcohol is separated from the unreacted ester via silica gel chromatography.

Experimental Protocols

GBA1 Irreversible Inhibition Assay

This protocol validates the activity of **(-)-Conduritol B Epoxide** against lysosomal glucocerebrosidase.

Materials:

- Enzyme: Recombinant human GBA1 (Imiglucerase) or cell lysate.
- Substrate: 4-Methylumbelliferyl
-D-glucopyranoside (4-MU-Glc).
- Inhibitor: Conduritol B Epoxide (CBE).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Stop Solution: 0.2 M Glycine-NaOH, pH 10.7.

Step-by-Step Protocol:

- Pre-incubation (Critical for Irreversible Inhibitors):
 - Prepare 100

L of enzyme solution in McIlvaine buffer (pH 5.2) containing 0.25% sodium taurocholate and 0.1% Triton X-100.
 - Add CBE at varying concentrations (0.1 nM to 100

M).
 - Incubate for 30 minutes at 37°C. Note: Without pre-incubation, IC50 values will shift due to the time-dependent covalent bond formation.
- Substrate Addition:

- Add 50

L of 4-MU-Glc (3 mM stock).
- Incubate for 30–60 minutes at 37°C.
- Termination & Readout:
 - Add 150

L of Stop Solution (High pH ionizes 4-MU).
 - Measure fluorescence: Ex 365 nm / Em 445 nm.
- Data Analysis:
 - Plot Log[Inhibitor] vs. % Activity.
 - Calculate

if performing a kinetic analysis of inactivation.

Mechanism of Inactivation Diagram



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Caption: Mechanism-based inactivation of GBA1 by Conduritol B Epoxide via nucleophilic attack.

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